

An In-depth Technical Guide to the Synthesis of Ethyl 4-(tributylstannyl)benzoate

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Compound of Interest

Compound Name: Ethyl 4-(tributylstannyl)benzoate

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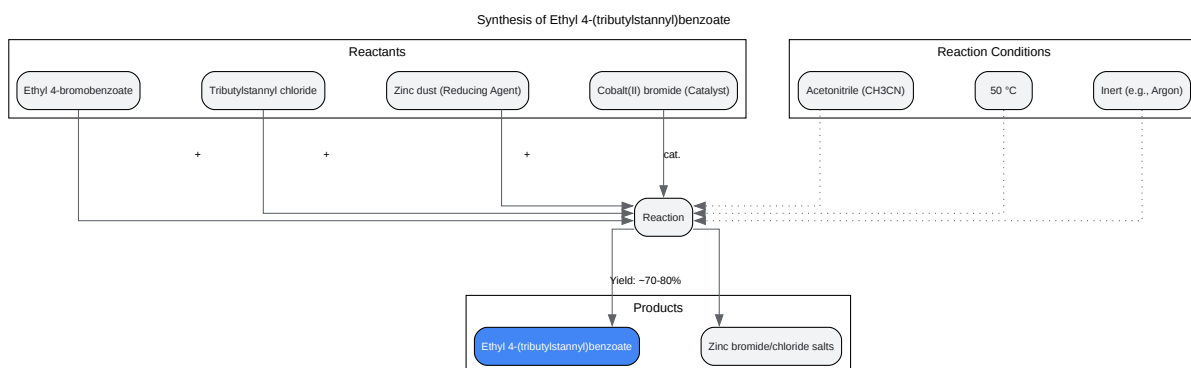
This technical guide provides a comprehensive overview of the synthesis of **ethyl 4-(tributylstannyl)benzoate**, a key organotin reagent frequently utilized in cross-coupling reactions such as the Stille reaction. The document outlines a detailed experimental protocol, presents relevant data in a structured format, and includes a visual representation of the synthetic workflow.

Introduction

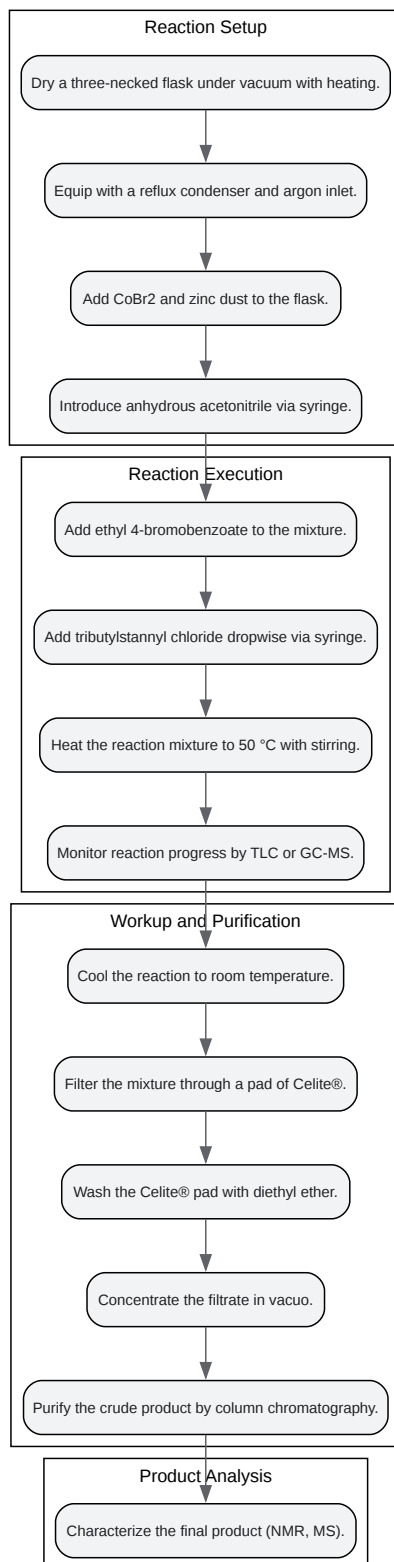
Ethyl 4-(tributylstannyl)benzoate is a valuable building block in organic synthesis, enabling the formation of carbon-carbon bonds with a wide range of organic electrophiles. Its utility is most prominent in the palladium-catalyzed Stille coupling, a powerful method for the construction of complex organic molecules, including pharmaceuticals and functional materials. This guide details a reliable synthetic route to this important reagent, starting from the commercially available ethyl 4-bromobenzoate.

Synthetic Pathway

The synthesis of **ethyl 4-(tributylstannyl)benzoate** can be efficiently achieved through a cobalt-catalyzed cross-coupling reaction between ethyl 4-bromobenzoate and tributylstannyl chloride in the presence of a reducing agent. This method offers a practical alternative to traditional palladium-catalyzed stannylations or multi-step procedures involving organolithium intermediates.



Experimental Workflow

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